

Spectroscopic Data of 5,5-Dimethylhex-1-yne: A Technical Guide

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Compound of Interest

Compound Name: 5,5-Dimethylhex-1-yne

CAS No.: 108490-21-7

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This technical guide provides an in-depth analysis of the predicted spectroscopic data for **5,5-dimethylhex-1-yne** (also known as neohexylacetylene), a terminal alkyne with a distinctive tert-butyl group. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a thorough understanding of the structural characterization of this compound. Given the absence of publicly available experimental spectra, this guide leverages high-quality predicted data to elucidate the key spectroscopic features, providing a robust framework for its identification and characterization.

Introduction

5,5-Dimethylhex-1-yne is a valuable building block in organic synthesis, offering a terminal alkyne functionality for various coupling reactions, such as Sonogashira, Glaser, and click chemistry. The sterically demanding tert-butyl group can impart unique solubility, stability, and conformational properties to target molecules. Accurate spectroscopic characterization is paramount for confirming the identity and purity of **5,5-dimethylhex-1-yne** in any research or development setting. This guide delves into the predicted ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, explaining the theoretical underpinnings of the expected spectral features.

Molecular Structure and Isomeric Considerations

The structural integrity of **5,5-dimethylhex-1-yne** is the foundation of its spectroscopic signature. The presence of a terminal alkyne and a neopentyl moiety creates a distinct pattern of signals that allows for its unambiguous identification against its isomers.

Caption: Molecular structure of **5,5-dimethylhex-1-yne**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. The following sections detail the predicted ^1H and ^{13}C NMR spectra of **5,5-dimethylhex-1-yne**.

^1H NMR Spectroscopy

The proton NMR spectrum is anticipated to show four distinct signals, each corresponding to a unique proton environment in the molecule.

Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.20	Triplet (t)	2H	$-\text{C}\equiv\text{C}-\text{CH}_2-$
~1.95	Triplet (t)	1H	$-\text{C}\equiv\text{CH}$
~1.50	Triplet (t)	2H	$-\text{CH}_2-\text{C}(\text{CH}_3)_3$
~0.95	Singlet (s)	9H	$-\text{C}(\text{CH}_3)_3$

Interpretation and Rationale:

- $-\text{C}(\text{CH}_3)_3$ (tert-Butyl) Protons (~0.95 ppm):** The nine protons of the three methyl groups are chemically equivalent due to free rotation around the C4-C5 bond. This results in a single, sharp signal (singlet) with a high integration value (9H). Its upfield chemical shift is characteristic of aliphatic protons shielded from deshielding groups.
- $-\text{CH}_2-\text{C}(\text{CH}_3)_3$ Protons (~1.50 ppm):** These two protons are adjacent to the bulky tert-butyl group and are expected to appear as a triplet due to coupling with the neighboring methylene protons at C3.

- $\text{-C}\equiv\text{C-CH}_2\text{-}$ Protons (~ 2.20 ppm): The methylene group adjacent to the alkyne is deshielded by the π -system of the triple bond, causing a downfield shift compared to the other methylene group. This signal is predicted to be a triplet due to coupling with the protons on C4.
- $\text{-C}\equiv\text{CH}$ (Alkynyl) Proton (~ 1.95 ppm): The terminal alkynyl proton is a key diagnostic signal. Its chemical shift is influenced by the magnetic anisotropy of the triple bond. It is expected to appear as a triplet due to long-range coupling with the methylene protons at C3.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum is predicted to exhibit six signals, corresponding to the six chemically non-equivalent carbon atoms in the molecule.

Predicted Chemical Shift (ppm)	Carbon Atom
~ 84.0	C1 ($\text{-C}\equiv\text{CH}$)
~ 68.0	C2 ($\text{-C}\equiv\text{CH}$)
~ 42.0	C4 ($\text{-CH}_2\text{-C}(\text{CH}_3)_3$)
~ 31.0	C5 ($\text{-C}(\text{CH}_3)_3$)
~ 29.0	C6, C7, C8 ($\text{-C}(\text{CH}_3)_3$)
~ 18.0	C3 ($\text{-C}\equiv\text{C-CH}_2\text{-}$)

Interpretation and Rationale:

- Alkynyl Carbons (C1 and C2): The sp -hybridized carbons of the alkyne typically resonate in the range of 65-90 ppm. The terminal carbon (C1) is expected to be slightly more downfield than the internal carbon (C2).
- Quaternary Carbon (C5): The carbon of the tert-butyl group that is bonded to the three methyl groups and the methylene group is a quaternary carbon and is expected to have a chemical shift around 31.0 ppm.

- **tert-Butyl Methyl Carbons (C6, C7, C8):** The three equivalent methyl carbons of the tert-butyl group will give rise to a single, intense signal around 29.0 ppm.
- **Methylene Carbons (C3 and C4):** The two methylene carbons will have distinct chemical shifts. The carbon closer to the alkyne (C3) is expected to be more upfield (~18.0 ppm) than the carbon adjacent to the tert-butyl group (C4, ~42.0 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the functional groups present in a molecule. The predicted IR spectrum of **5,5-dimethylhex-1-yne** would be characterized by the following key absorptions:

Predicted Frequency (cm ⁻¹)	Vibration	Functional Group
~3300	C-H Stretch	Terminal Alkyne (-C≡C-H)
~2960-2870	C-H Stretch	Aliphatic (sp ³ C-H)
~2120	C≡C Stretch	Alkyne
~1470	C-H Bend	CH ₂ and CH ₃
~1365	C-H Bend	gem-Dimethyl (tert-butyl)

Interpretation and Rationale:

- **-C≡C-H Stretch (~3300 cm⁻¹):** This is a sharp, strong absorption and is a definitive indicator of a terminal alkyne.
- **C≡C Stretch (~2120 cm⁻¹):** The stretching vibration of the carbon-carbon triple bond gives rise to a weak to medium intensity band. In terminal alkynes, this band is typically more intense than in internal alkynes.
- **Aliphatic C-H Stretches (~2960-2870 cm⁻¹):** These strong absorptions are due to the stretching vibrations of the C-H bonds in the methylene and methyl groups.

- gem-Dimethyl Bending ($\sim 1365\text{ cm}^{-1}$): The characteristic bending vibration of the tert-butyl group often appears as a sharp, medium-intensity band.

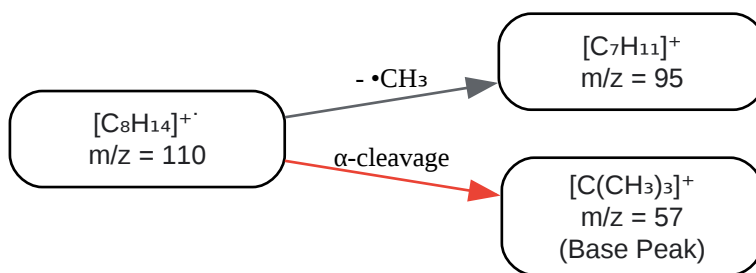
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **5,5-dimethylhex-1-yne** (Molecular Weight: 110.20 g/mol), the electron ionization (EI) mass spectrum is predicted to show the following key features:

m/z	Predicted Relative Intensity	Fragment
110	Low	$[M]^+$ (Molecular Ion)
95	Moderate	$[M-CH_3]^+$
57	High	$[C(CH_3)_3]^+$ (tert-Butyl cation)
41	Moderate	$[C_3H_5]^+$ (Allyl cation)

Interpretation and Rationale:

- Molecular Ion ($[M]^+$, m/z 110): The molecular ion peak is expected to be present but may be of low intensity due to the facile fragmentation of the molecule.
- $[M-CH_3]^+$ (m/z 95): Loss of a methyl group from the tert-butyl moiety is a common fragmentation pathway, leading to a relatively stable secondary carbocation.
- $[C(CH_3)_3]^+$ (m/z 57): The most prominent peak in the spectrum is predicted to be the tert-butyl cation. This is due to the high stability of this tertiary carbocation, making α -cleavage a highly favorable fragmentation pathway.
- $[C_3H_5]^+$ (m/z 41): The allyl cation is a common fragment in the mass spectra of many organic compounds and can be formed through various rearrangement and fragmentation pathways.



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Caption: Predicted major fragmentation pathway of **5,5-dimethylhex-1-yne** in EI-MS.

Experimental Protocols

While the data presented here is predicted, the following are standardized, field-proven protocols for the acquisition of spectroscopic data for a compound like **5,5-dimethylhex-1-yne**.

NMR Spectroscopy Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of **5,5-dimethylhex-1-yne** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube. Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) if quantitative analysis is required.
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- **1H NMR Acquisition:** Acquire the proton spectrum using a standard single-pulse experiment. A spectral width of ~12 ppm, centered at ~6 ppm, is typically sufficient. An acquisition time of 2-4 seconds and a relaxation delay of 1-5 seconds are standard parameters.
- **^{13}C NMR Acquisition:** Acquire the carbon spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). A wider spectral width (~220 ppm) is necessary. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , a larger number of scans will be required to achieve an adequate signal-to-noise ratio.

IR Spectroscopy Acquisition

- **Sample Preparation (Neat Liquid):** Place a drop of neat **5,5-dimethylhex-1-yne** between two NaCl or KBr plates.

- Instrument Setup: Place the salt plates in the sample holder of the FTIR spectrometer.
- Data Acquisition: Acquire the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} . A background spectrum of the clean salt plates should be acquired and automatically subtracted from the sample spectrum.

Mass Spectrometry Acquisition

- Sample Introduction: Introduce a dilute solution of **5,5-dimethylhex-1-yne** in a volatile solvent (e.g., dichloromethane or hexane) into the mass spectrometer via a gas chromatograph (GC-MS) for separation and purification before ionization.
- Ionization: Utilize electron ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Scan a mass range of m/z 35-200 to detect the molecular ion and all significant fragments.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **5,5-dimethylhex-1-yne**. The analysis of the anticipated ^1H NMR, ^{13}C NMR, IR, and MS spectra reveals a unique set of spectroscopic features that are directly correlated with its molecular structure. The detailed interpretation and standardized experimental protocols herein offer a valuable resource for scientists engaged in the synthesis, characterization, and application of this important chemical building block. While this guide is based on predicted data, it establishes a strong foundation for the interpretation of experimentally acquired spectra and serves as a practical tool for the rapid and accurate identification of **5,5-dimethylhex-1-yne**.

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